

Application Notes and Protocols for the Solid-Phase Synthesis of PGLa Peptide

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Compound of Interest

Compound Name: *Pgla tfa*
Cat. No.: *B15562902*

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This document provides a comprehensive guide to the solid-phase synthesis of the antimicrobial peptide PGLa using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry and trifluoroacetic acid (TFA) for final cleavage. PGLa is a 21-residue peptide amide with the sequence Gly-Met-Ala-Ser-Lys-Ala-Gly-Ala-Ile-Ala-Gly-Lys-Ile-Ala-Lys-Val-Ala-Leu-Lys-Ala-Leu-NH₂.^{[1][2]} It is a member of the magainin family of antimicrobial peptides found in the skin of the African clawed frog, *Xenopus laevis*.^{[1][3]}

These protocols are intended for laboratory personnel experienced in solid-phase peptide synthesis (SPPS). All procedures involving hazardous chemicals, such as trifluoroacetic acid, should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Materials and Reagents

Resins, Amino Acids, and Reagents

Component	Description	Recommended Supplier
Rink Amide MBHA Resin	100-200 mesh, ~0.5 mmol/g substitution	Major peptide synthesis suppliers
Fmoc-protected Amino Acids	Standard side-chain protection (e.g., Boc for Lys, Trt for Asn/Gln/His, tBu for Ser/Thr/Tyr/Asp/Glu)	Major peptide synthesis suppliers
O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)	Coupling reagent	Major peptide synthesis suppliers
N,N-Diisopropylethylamine (DIPEA)	Base for coupling reaction	Sigma-Aldrich, Thermo Fisher Scientific
Piperidine	For Fmoc deprotection	Sigma-Aldrich, Thermo Fisher Scientific
N,N-Dimethylformamide (DMF)	Peptide synthesis grade, amine-free	Sigma-Aldrich, Thermo Fisher Scientific
Dichloromethane (DCM)	Peptide synthesis grade	Sigma-Aldrich, Thermo Fisher Scientific
Trifluoroacetic acid (TFA)	Reagent grade	Sigma-Aldrich, Thermo Fisher Scientific
Triisopropylsilane (TIPS)	Scavenger	Sigma-Aldrich, Thermo Fisher Scientific
1,2-Ethanedithiol (EDT)	Scavenger	Sigma-Aldrich, Thermo Fisher Scientific
Diethyl ether	Anhydrous	Sigma-Aldrich, Thermo Fisher Scientific
Acetonitrile (ACN)	HPLC grade	Sigma-Aldrich, Thermo Fisher Scientific
Water	HPLC grade	-

PGLa Peptide Synthesis Protocol

This protocol is based on a 0.1 mmol synthesis scale. Adjustments may be necessary for different scales.

Resin Preparation and Swelling

- Weigh 200 mg of Rink Amide MBHA resin (~0.1 mmol) into a solid-phase synthesis vessel.
- Add 5 mL of DMF to the resin and allow it to swell for at least 1 hour at room temperature with occasional agitation.
- Drain the DMF from the vessel.

Fmoc-Deprotection

- Add 5 mL of 20% (v/v) piperidine in DMF to the resin.
- Agitate the mixture for 5 minutes at room temperature.
- Drain the solution.
- Repeat steps 1-3 one more time.
- Wash the resin thoroughly with DMF (5 x 5 mL).

Amino Acid Coupling

- In a separate vial, dissolve 0.4 mmol of the desired Fmoc-amino acid and 0.39 mmol of HBTU in 2 mL of DMF.
- Add 0.8 mmol (136 μ L) of DIPEA to the amino acid solution and mix for 1 minute to pre-activate.
- Add the activated amino acid solution to the deprotected resin.
- Agitate the mixture for 1-2 hours at room temperature.
- Drain the coupling solution and wash the resin with DMF (3 x 5 mL) and DCM (3 x 5 mL).

- Perform a Kaiser test to confirm the completion of the coupling reaction. If the test is positive (blue beads), repeat the coupling step.

Repeat the deprotection and coupling cycles for each amino acid in the PGLa sequence.

Cleavage and Deprotection

Caution: This procedure must be performed in a chemical fume hood.

- After the final amino acid coupling and deprotection, wash the resin with DCM (5 x 5 mL) and dry it under a stream of nitrogen.
- Prepare a cleavage cocktail of TFA/TIPS/Water/EDT (94:1:2.5:2.5, v/v/v/v). For 0.1 mmol of resin, prepare 5 mL of the cocktail.
- Add the cleavage cocktail to the dried resin.
- Agitate the mixture for 2-3 hours at room temperature.
- Filter the resin and collect the filtrate containing the cleaved peptide into a clean centrifuge tube.
- Wash the resin with an additional 1-2 mL of TFA and combine the filtrates.
- Precipitate the crude peptide by adding the TFA solution dropwise to 40 mL of cold diethyl ether.
- Centrifuge the mixture at 3000 rpm for 10 minutes.
- Decant the ether and wash the peptide pellet with cold diethyl ether (2 x 20 mL).
- Dry the crude peptide pellet under vacuum.

Purification and Analysis

Purification by Reversed-Phase HPLC

The crude PGLa peptide is purified by reversed-phase high-performance liquid chromatography (RP-HPLC).

Parameter	Condition
Column	C18 semi-preparative column (e.g., 10 mm x 250 mm, 5 μ m)
Mobile Phase A	0.1% TFA in water
Mobile Phase B	0.1% TFA in acetonitrile
Gradient	10-60% B over 40 minutes
Flow Rate	4 mL/min
Detection	220 nm

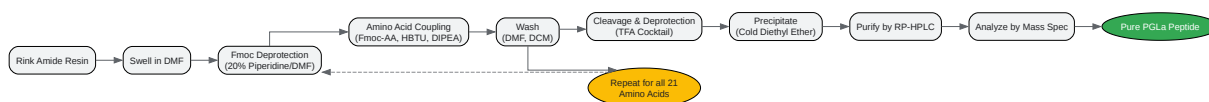
- Dissolve the crude peptide in a minimal amount of mobile phase A.
- Filter the solution through a 0.45 μ m syringe filter.
- Inject the sample onto the HPLC column.
- Collect fractions corresponding to the major peak.
- Analyze the purity of the collected fractions by analytical RP-HPLC.
- Pool the pure fractions and lyophilize to obtain the final purified PGLa peptide as a white powder.

Analysis by Mass Spectrometry

The identity of the purified PGLa peptide is confirmed by mass spectrometry.

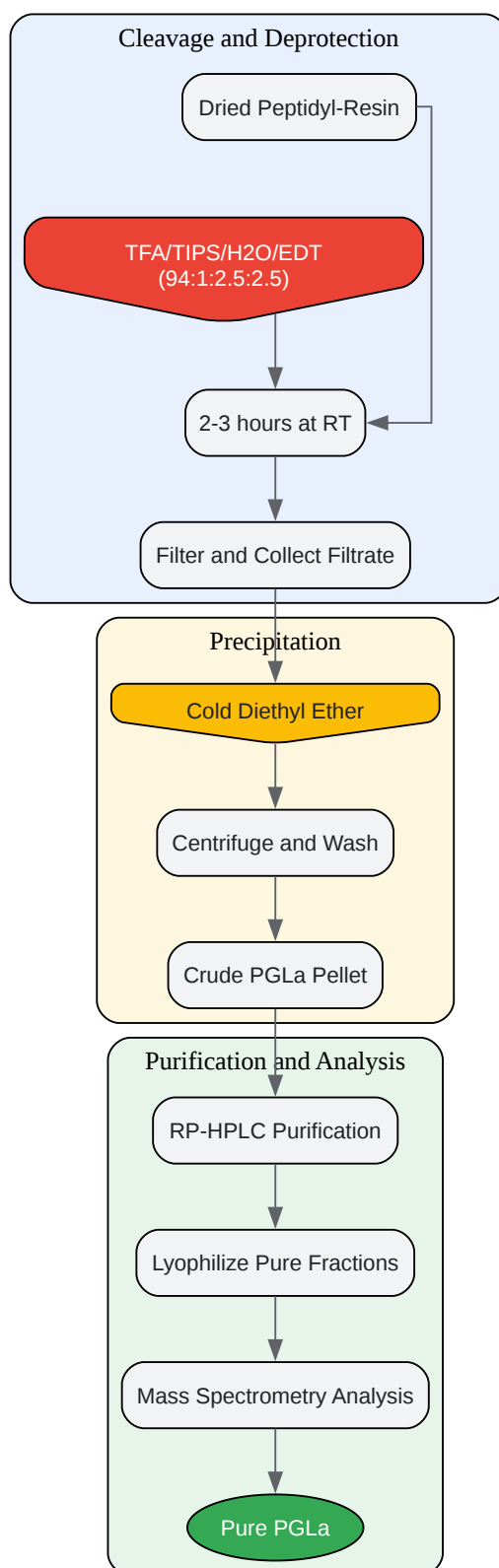
Analysis	Expected Result
Molecular Weight (Monoisotopic)	1967.25 Da
Molecular Weight (Average)	1968.45 Da[1][2]
Molecular Formula	C88H162N26O22S[1][2]

Diagrams



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Caption: Workflow for the solid-phase synthesis of PGLa peptide.



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